

In-Depth Technical Guide to the Physicochemical Properties of β -Chlorophenetole

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Compound of Interest

Compound Name: (2-Chloroethoxy)benzene

Cat. No.: B016413

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Introduction

β -Chlorophenetole, also known as 2-phenoxyethyl chloride, is an organic compound with significant applications in organic synthesis, particularly as an intermediate in the production of pharmaceuticals. Its chemical structure consists of a phenoxy group attached to an ethyl chloride moiety. A notable application of β -chlorophenetole is in the synthesis of the antidepressant drug Nefazodone, where it serves as a precursor to a key triazolone intermediate. This guide provides a comprehensive overview of the boiling and melting points of β -chlorophenetole, detailed experimental protocols for their determination, and a visualization of its role in the synthesis of Nefazodone.

Physicochemical Data of β -Chlorophenetole

The accurate determination of physical properties such as melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The following table summarizes the reported values for β -chlorophenetole.

Physical Property	Value	Conditions
Melting Point	24 - 28 °C	-
Boiling Point	220 °C	Atmospheric Pressure (estimated)
97 - 98 °C	15 mm Hg	

Note: The significant difference in boiling points is attributed to the pressure at which the measurement was taken. It is essential to consider the experimental conditions when comparing such values.

Experimental Protocols

The following are detailed methodologies for the determination of the melting and boiling points of organic compounds like β -chlorophenetole.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of β -chlorophenetole is finely ground using a mortar and pestle. The powdered sample is then packed into the sealed end of a capillary tube to a

height of 2-3 mm.

- **Apparatus Setup (Thiele Tube Method):** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The thermometer and capillary tube are then immersed in the heating medium within the Thiele tube.
- **Heating:** The Thiele tube is heated gently and slowly at the side arm. The design of the tube allows for the circulation of the heating medium, ensuring a uniform temperature distribution. The heating rate should be controlled to approximately 1-2 °C per minute as the melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- **Purity Assessment:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to lower and broaden the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

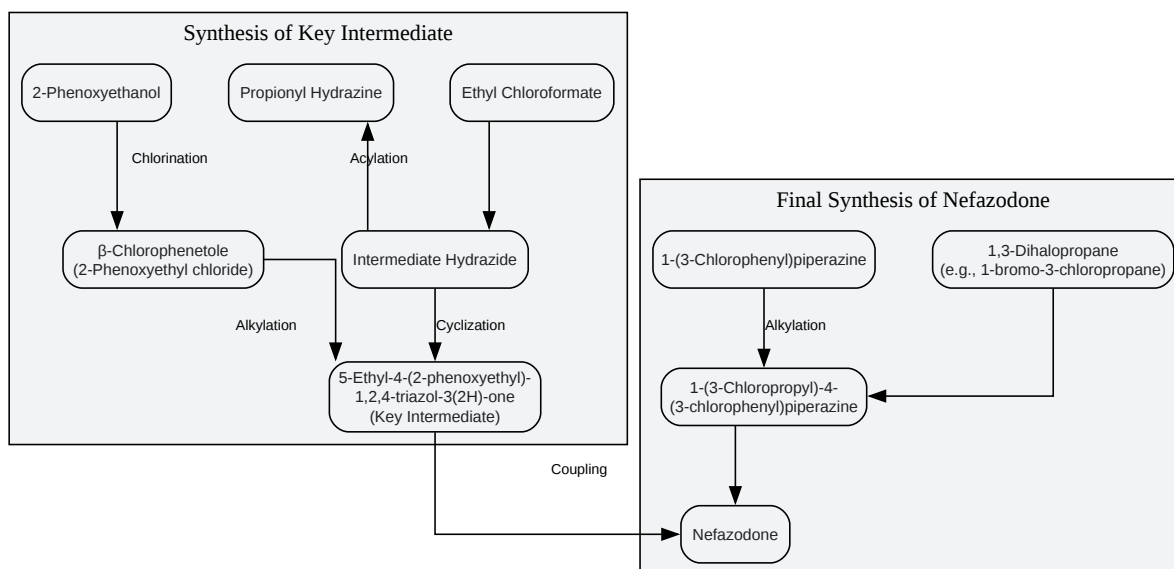
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block, or water bath)
- Beaker

Procedure:

- **Sample Preparation:** A small amount (a few milliliters) of liquid β -chlorophenetole is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube containing the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, with the bulb of the thermometer positioned adjacent to the test tube. This assembly is then immersed in a heating bath (e.g., a beaker of water or oil).
- **Heating:** The heating bath is heated gently and uniformly. As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- **Observation:** As the liquid approaches its boiling point, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Reading:** As the liquid cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance. At this point, the vapor pressure inside the capillary is equal to the external atmospheric pressure.

Synthesis of Nefazodone: A Workflow Involving a β -Chlorophenetole Derivative

β -Chlorophenetole is a key building block in the synthesis of the antidepressant Nefazodone. The following diagram illustrates a plausible synthetic pathway where a derivative of β -chlorophenetole is used to form a crucial intermediate.



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